

Application Note: Comprehensive Analytical Characterization of 3-(Ethoxycarbonyl)-5-hydroxybenzoic Acid

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Compound of Interest

Compound Name: 3-(Ethoxycarbonyl)-5-hydroxybenzoic acid

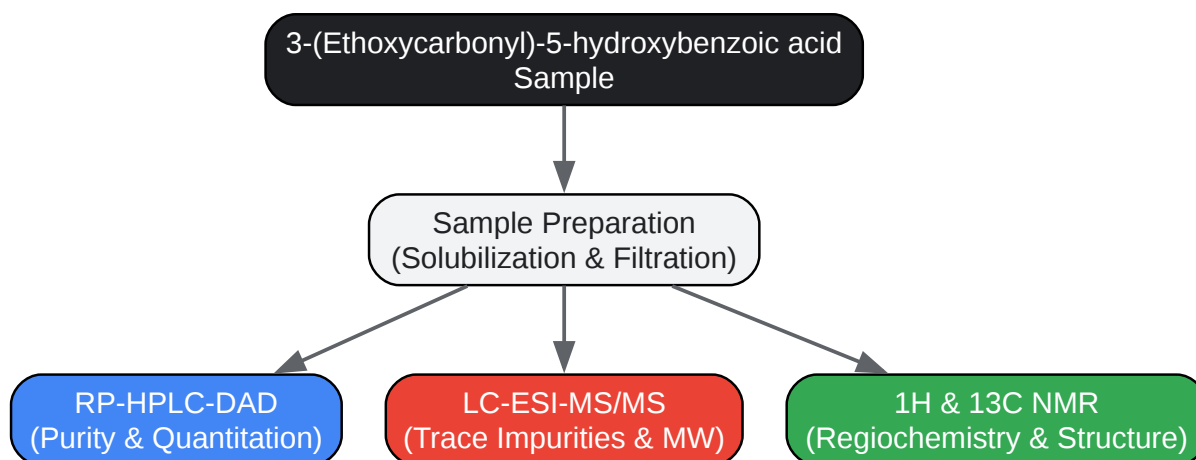
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Introduction & Analytical Strategy

3-(Ethoxycarbonyl)-5-hydroxybenzoic acid (Molecular Weight: 210.18 g/mol , Formula: $C_{10}H_{10}O_5$) is a highly functionalized aromatic building block featuring a carboxylic acid, an ethyl ester, and a phenolic hydroxyl group. Its polyfunctional nature makes it a valuable intermediate in pharmaceutical synthesis, but it also presents distinct analytical challenges. The presence of both an ester (susceptible to hydrolysis) and a carboxylic acid (susceptible to decarboxylation under harsh conditions) requires carefully controlled analytical environments.

As a Senior Application Scientist, designing a robust characterization workflow means moving beyond generic methods. The analytical strategy must account for the compound's specific pKa values and degradation pathways, ensuring that every protocol acts as a self-validating system.



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Figure 1. Analytical workflow for the characterization of 3-(Ethoxycarbonyl)-5-hydroxybenzoic acid.

RP-HPLC-DAD Method for Purity and Degradation Profiling

Causality & Expertise

The compound possesses two ionizable groups: a carboxylic acid ($pK_a \sim 3.5$) and a phenolic hydroxyl ($pK_a \sim 9.5$). To achieve reproducible retention and sharp peak shapes on a reversed-phase column, the mobile phase must actively suppress ionization. By buffering the mobile phase with 0.1% formic acid ($pH \sim 2.7$), the molecule is maintained in its fully protonated, neutral state, maximizing hydrophobic interactions with the stationary phase^[1]. Furthermore, gradient elution is essential to resolve the target compound from its primary degradation product, 5-hydroxyisophthalic acid, which results from ester hydrolysis.

Step-by-Step Protocol

- **System Suitability Test (SST):** Prepare a resolution mixture containing 0.1 mg/mL of the target compound and 0.05 mg/mL of 5-hydroxyisophthalic acid in initial mobile phase conditions. Inject to ensure a critical resolution () > 2.0.

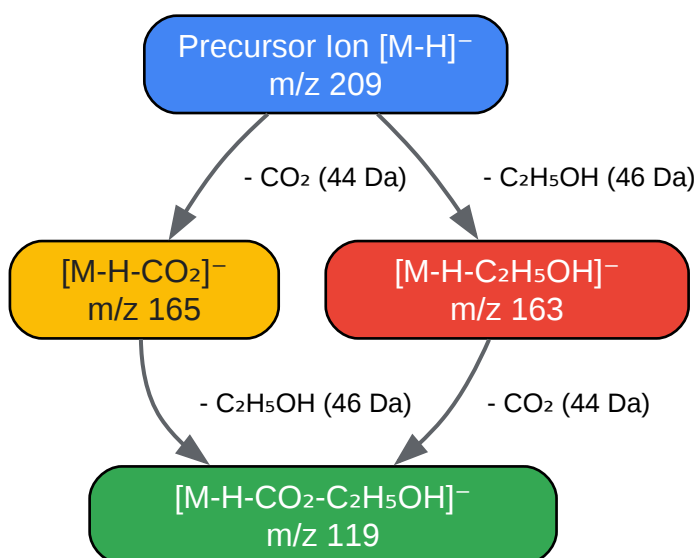
- **Sample Preparation:** Dissolve the sample in Methanol:Water (50:50, v/v) to a final concentration of 0.5 mg/mL. Sonicate for 5 minutes and filter through a 0.22 μ m PTFE syringe filter.
- **Column Equilibration:** Purge a C18 column (150 mm $\times$ 4.6 mm, 3 μ m) with Mobile Phase A (0.1% Formic Acid in Water) and Mobile Phase B (0.1% Formic Acid in Acetonitrile) at the initial gradient ratio for 15 minutes.
- **Execution:** Inject 10 μ L of the sample. Monitor the separation at 254 nm and 280 nm using a Diode Array Detector (DAD).
- **Validation:** Run a blank injection (diluent only) immediately after the highest concentration standard to confirm zero carryover.

Quantitative Data: HPLC Gradient Program

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B	Expected Elution
0.0	1.0	95	5	System Void
2.0	1.0	95	5	Polar Impurities
12.0	1.0	40	60	Target Compound
15.0	1.0	10	90	Non-polar Wash
15.1	1.0	95	5	Re-equilibration

LC-ESI-MS/MS for Structural Elucidation Causality & Expertise

Electrospray ionization (ESI) in negative mode is highly sensitive for hydroxybenzoic acid derivatives due to the facile deprotonation of the acidic moieties[2]. The precursor ion $[M-H]^-$ at m/z 209 undergoes predictable collision-induced dissociation (CID). The primary fragmentation pathways involve the neutral loss of carbon dioxide (44 Da) from the carboxylic acid moiety, yielding m/z 165, and the loss of ethanol (46 Da) from the ethyl ester, yielding m/z 163. These specific transitions provide an unambiguous structural fingerprint.



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Figure 2. ESI-MS/MS negative ion fragmentation pathway for the m/z 209 precursor ion.

Step-by-Step Protocol

- **Tuning and Calibration:** Infuse a 1 μ g/mL standard solution directly into the ESI source at 10 μ L/min. Optimize the Declustering Potential (DP) to maximize the m/z 209 signal without inducing in-source fragmentation.
- **Collision Energy (CE) Optimization:** Ramp the CE from -10 eV to -40 eV to identify the optimal energy for generating the m/z 165, 163, and 119 product ions.
- **Method Setup:** Program the triple quadrupole mass spectrometer in Multiple Reaction Monitoring (MRM) mode using the optimized parameters.
- **Data Acquisition:** Couple the MS to the HPLC system (using the gradient described above) and acquire data across the target retention time window.

Quantitative Data: MRM Transitions

Precursor Ion (m/z)	Product Ion (m/z)	Loss Identity	CE (eV)	Dwell Time (ms)
209.0	165.0	- CO ₂	-15	50
209.0	163.0	- C ₂ H ₅ OH	-18	50
209.0	119.0	- CO ₂ & C ₂ H ₅ OH	-25	50

NMR Spectroscopy for Regiochemical Confirmation Causality & Expertise

While MS provides molecular weight and functional group losses, it cannot easily differentiate positional isomers. ¹H and ¹³C NMR are required to confirm the 1,3,5-substitution pattern. The use of deuterated dimethyl sulfoxide (DMSO-d₆) is critical; unlike protic solvents (e.g., CD₃OD), DMSO-d₆ slows the chemical exchange of the phenolic and carboxylic protons, allowing them to be observed as distinct broad singlets[3]. The aromatic region will display three protons with meta-coupling (

~ 1.5 - 2.0 Hz), confirming the 1,3,5-arrangement.

Step-by-Step Protocol

- **Sample Preparation:** Dissolve 15 mg of the compound in 0.6 mL of high-purity DMSO-d₆ (99.9% D) containing 0.03% v/v TMS as an internal standard.
- **Solvent Blank and Shimming:** Run a blank DMSO-d₆ sample to ensure the residual solvent peak (2.50 ppm) is sharp (line width at half height < 1 Hz), guaranteeing high-resolution aromatic splitting.
- **Acquisition:** Acquire the ¹H NMR spectrum at 400 MHz with 16 scans and a relaxation delay (D1) of 2 seconds. Acquire the ¹³C NMR spectrum at 100 MHz with 1024 scans and a D1 of 2 seconds.
- **Processing:** Apply a 0.3 Hz line broadening function prior to Fourier transformation. Phase and baseline correct the spectrum, referencing TMS to 0.00 ppm.

Quantitative Data: Expected ^1H NMR Chemical Shifts (DMSO- d_6)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.30	Triplet	3H	-CH ₃ (Ester)
~4.30	Quartet	2H	-CH ₂ - (Ester)
~7.45 - 8.05	Multiplets	3H	Aromatic H (Positions 2, 4, 6)
~10.20	Broad Singlet	1H	Phenolic -OH
~13.10	Broad Singlet	1H	Carboxylic -OH

References

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